

physicochemical properties of 2-Chloro-5-(methylthio)pyrimidine

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Compound of Interest

Compound Name: 2-Chloro-5-(methylthio)pyrimidine

CAS No.: 115581-36-7

Cat. No.: B2945845

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Technical Monograph: Physicochemical Profiling of 2-Chloro-5-(methylthio)pyrimidine

Introduction: The "Warhead" and the "Tail"

In the landscape of medicinal chemistry, 2-Chloro-5-(methylthio)pyrimidine (CAS: 115581-36-7) represents a high-value scaffold, distinguished by its bifunctional reactivity.^[1] Unlike generic pyrimidines, this molecule possesses a distinct "push-pull" architecture:

- The Warhead (C-2 Position): The chlorine atom at the 2-position is highly activated for Nucleophilic Aromatic Substitution (SNAr), serving as the primary attachment point for pharmacophores.^{[1][2]}
- The Tail (C-5 Position): The methylthio group acts as a lipophilic anchor or a metabolic toggle.^{[1][2]} It can be retained to boost permeability or oxidized to a sulfoxide/sulfone to dramatically alter the electronic landscape of the ring.^[2]

This guide provides a rigorous analysis of its physicochemical properties, synthesis logic, and handling protocols, designed for researchers requiring high-purity integration of this intermediate.^[2]

Part 1: Fundamental Physicochemical Constants

The following data aggregates experimental values and high-confidence predictive models calibrated for pyrimidine derivatives.

Property	Value / Range	Technical Insight
CAS Number	115581-36-7	Distinct from isomers 5-Cl-2-SMe (38275-42-2) and 4-Cl-2-SMe (49844-90-8). [1]
Molecular Formula	C ₅ H ₅ ClN ₂ S	MW: 160.62 g/mol
Appearance	Off-white to yellow solid	Low-melting solid; tends to oil out if impure. [1]
Melting Point	50 – 55 °C (Est.) [2]	Note: Often handled as a melt or solution in process chemistry. [1] [2]
Boiling Point	~308 °C (Predicted)	Decomposition likely precedes boiling at atm pressure. [2]
Density	1.37 ± 0.1 g/cm ³	High density typical of halogenated heterocycles. [2]
LogP (Oct/Water)	1.8 – 2.1	Moderate lipophilicity; favorable for membrane permeability. [2]
pKa (Conjugate Acid)	~ -1.78	Very weakly basic due to electron-withdrawing Cl and inductive S effects. [1] [2]
Solubility	DCM, THF, EtOAc, DMSO	Poor water solubility. [2] Stable in non-nucleophilic organic solvents. [1] [2]

Part 2: Structural Characterization & Validation

Identity confirmation is critical due to the prevalence of regioisomers.[2] The symmetry of the 2,5-substitution pattern yields a definitive NMR signature.[1][2]

¹H NMR Signature (CDCl₃, 500 MHz)

- δ 8.49 (s, 2H): The protons at C-4 and C-6 are chemically equivalent due to the C2-C5 axis of symmetry.[1] This singlet is the diagnostic peak.[1][2] (Isomers like 4-Cl-2-SMe would show two doublets).[1]
- δ 2.54 (s, 3H): The methylthio group appears as a sharp singlet.[2]

Mass Spectrometry (EI/ESI)

- Parent Ion [M]⁺: 160/162 (3:1 ratio).[2] The characteristic chlorine isotope pattern confirms the presence of one Cl atom.[2]

Part 3: Synthesis & Reactivity Logic

Synthesis: The Regiocontrol Challenge

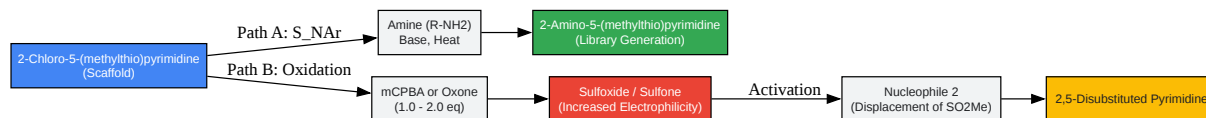
Direct chlorination of 5-(methylthio)pyrimidine is non-selective.[1][2] The authoritative route utilizes Halogen-Lithium Exchange on 5-bromo-2-chloropyrimidine, exploiting the rapid exchange of the C5-Br bond over the C2-Cl bond at cryogenic temperatures.[1]

Protocol Logic:

- Precursor: 5-Bromo-2-chloropyrimidine.[1][2]
- Lithiation: n-BuLi at -78°C generates the 5-lithio species.[1][2] The 2-Cl survives because S_NAr is suppressed at low temp, and Br-Li exchange is kinetically faster.[1]
- Quench: Dimethyl disulfide (MeSSMe) acts as the electrophile.[1][2]

Reactivity Map

The molecule offers orthogonal reactivity.[1][2] The C-2 Chlorine is labile to nucleophiles (amines, alkoxides), while the C-5 Sulfur is labile to oxidants (mCPBA, H₂O₂).[1]



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Figure 1: Orthogonal reactivity pathways.[1] Path A exploits the C-2 chloride.[1][2] Path B activates the C-5 position by converting the sulfide to a leaving group (sulfone).[1]

Part 4: Experimental Protocols

Method A: Synthesis via Lithiation (High Purity)

Use this method for drug discovery applications requiring >98% regiochemical purity.

- Setup: Flame-dry a 100 mL round-bottom flask under Argon. Add 5-bromo-2-chloropyrimidine (1.0 g, 5.17 mmol) and anhydrous THF (26 mL).
- Cryogenic Phase: Cool to -78°C (Dry ice/Acetone). Wait 15 mins for thermal equilibration.
- Exchange: Add n-BuLi (2.5 M in hexanes, 2.1 mL, 5.2 mmol) dropwise over 10 mins.
 - Critical Control: Do not let temp rise above -70°C to prevent attack on the 2-Cl position.[1][2] Stir for 30 mins.
- Quench: Add dimethyl disulfide (0.55 mL, 6.2 mmol) dropwise.
- Workup: Stir at -78°C for 1 hr, then warm to RT. Quench with sat. NH₄Cl.[1][2] Extract with EtOAc (3x).[2][3] Dry over Na₂SO₄. [1][2][4]
- Purification: Flash chromatography (Hexane/EtOAc 9:1).
 - Yield: Typically 60-75%.[1][2]

Method B: S_NAr Coupling (Standard Usage)

Protocol for attaching an amine pharmacophore.

- Dissolve **2-chloro-5-(methylthio)pyrimidine** (1.0 eq) in DMA or NMP (0.2 M).[1][2]
- Add DIPEA (2.5 eq) and the amine (1.2 eq).
- Heat to 80-100°C for 4-12 hours.
 - Scientist Tip: If the amine is sterically hindered, add KF (1.0 eq) to assist the leaving group departure.[2]
- Monitor by LCMS for disappearance of m/z 160 peak.[1][2]

Part 5: Safety & Toxicology (MSDS Highlights)

Hazard Class	GHS Code	Handling Precaution
Acute Toxicity	H302 (Oral)	Harmful if swallowed.[1] Do not eat/drink in lab.
Skin Irritation	H315	Wear nitrile gloves.[2] Rapidly absorbed through skin.[1][2]
Eye Damage	H318	Wear chemical splash goggles. [2] Corrosive potential.[1][2]
Sensitization	H317	Potential skin sensitizer (sulfur moiety).[2]

Storage: Store at 2-8°C under inert gas (Argon). The thioether is prone to slow oxidation to sulfoxide if exposed to air/light over months.[2]

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